

Technical Guide: N-Cbz-trans-1,4-Cyclohexanediamine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *n*-Cbz-trans-1,4-cyclohexanediamine

Cat. No.: B111937

[Get Quote](#)

Abstract: This technical guide provides a comprehensive overview of **N-Cbz-trans-1,4-cyclohexanediamine**, a key intermediate in synthetic organic chemistry. The document details its chemical identity, synthesis, and characterization. While direct applications in drug development are not extensively published, this guide explores its role as a protected diamine scaffold, a crucial component in the construction of complex molecules with pharmaceutical potential. Experimental protocols and characterization data are presented based on established chemical principles for analogous compounds, owing to the limited availability of direct literature for this specific molecule.

Introduction

N-Cbz-trans-1,4-cyclohexanediamine, systematically known as benzyl N-(4-aminocyclohexyl)carbamate, is a valuable synthetic intermediate. The molecule incorporates a rigid trans-1,4-cyclohexanediamine scaffold, which provides a defined three-dimensional orientation of its functional groups. One of the two amino groups is protected by a benzyloxycarbonyl (Cbz or Z) group, a widely used protecting group in peptide synthesis and medicinal chemistry. This mono-protection strategy allows for selective functionalization of the free amino group, making it a versatile building block for the synthesis of more complex molecules, including potential pharmaceutical agents. The Cbz group is known for its stability under various reaction conditions and can be selectively removed, typically through hydrogenolysis.

Chemical Identity and Properties

This section summarizes the key identifiers and physicochemical properties of **N-Cbz-trans-1,4-cyclohexanediamine**.

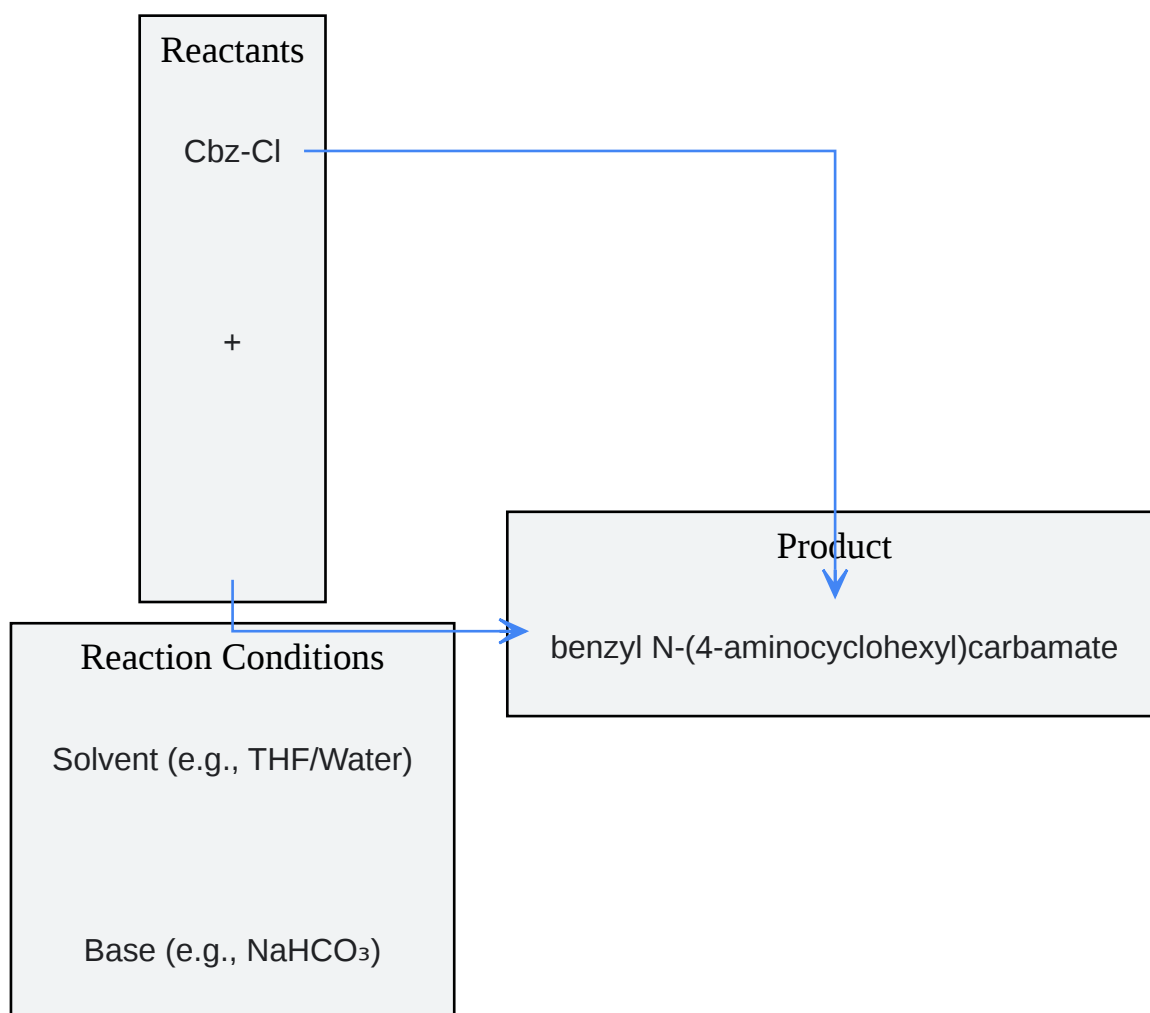
Property	Value
IUPAC Name	benzyl N-(4-aminocyclohexyl)carbamate[1]
Synonyms	n-cbz-trans-1,4-cyclohexanediamine, Benzyl (trans-4-aminocyclohexyl)carbamate
CAS Number	149423-77-8
Molecular Formula	C ₁₄ H ₂₀ N ₂ O ₂ [1]
Molecular Weight	248.32 g/mol [1]
Appearance	Expected to be a solid
Solubility	Expected to be soluble in organic solvents such as dichloromethane, ethyl acetate, and methanol.

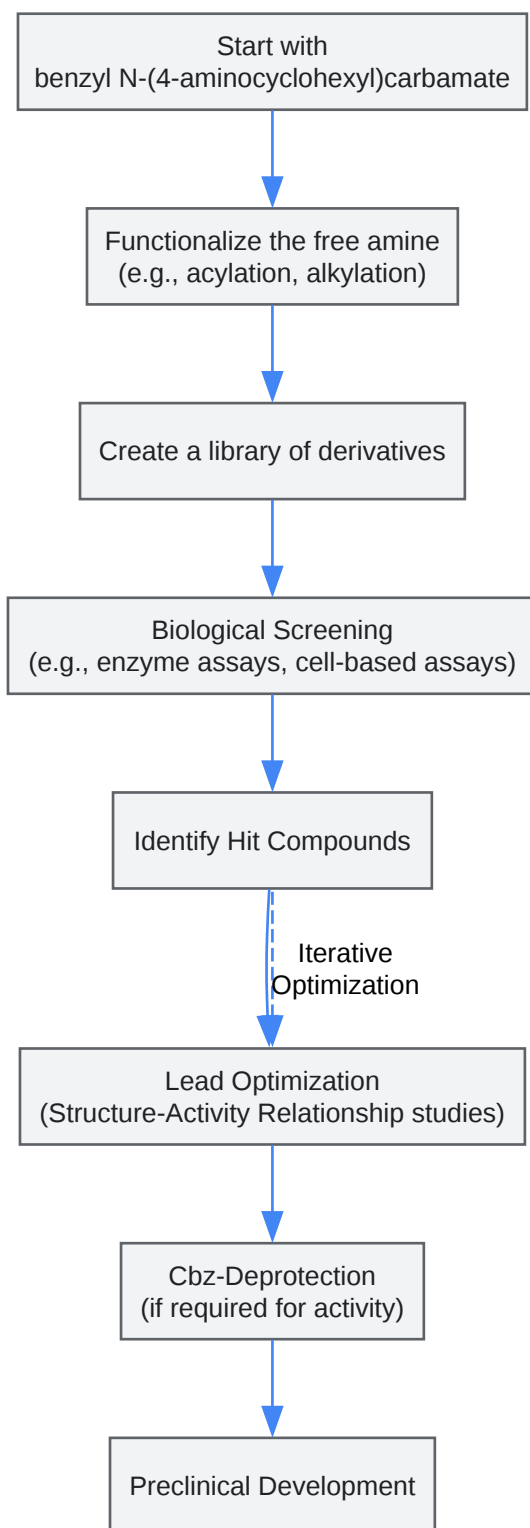
Synthesis and Experimental Protocols

The synthesis of benzyl N-(4-aminocyclohexyl)carbamate involves the selective protection of one of the amino groups of trans-1,4-cyclohexanediamine using benzyl chloroformate. This reaction is typically carried out under basic conditions to neutralize the hydrochloric acid byproduct.

General Synthetic Scheme

The reaction proceeds via nucleophilic acyl substitution, where the amine attacks the carbonyl carbon of benzyl chloroformate.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. rsc.org [rsc.org]
- To cite this document: BenchChem. [Technical Guide: N-Cbz-trans-1,4-Cyclohexanediamine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b111937#n-cbz-trans-1-4-cyclohexanediamine-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com